A Comparative Guide to the Applications of 2-Methyl-4-nitrosophenol

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Compound of Interest	
Compound Name:	*2-Methyl-4-nitrosophenol*
CAS No.:	*13362-33-9*
Cat. No.:	*B083119*

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This guide provides an in-depth technical review and comparison of the primary applications of **2-Methyl-4-nitrosophenol**, also known as p-nitroso-o-cresol. Designed for researchers, synthetic chemists, and analytical scientists, this document moves beyond simple protocols to explain the causal logic behind experimental choices, offering a comparative analysis against common alternatives. We will explore its crucial role as a synthetic intermediate for achieving high regioselectivity and its potential as a chromogenic reagent in analytical chemistry.

Core Properties and Synthesis of **2-Methyl-4-nitrosophenol**

2-Methyl-4-nitrosophenol is an aromatic compound featuring a phenol ring substituted with a methyl group at position 2 and a nitroso group at position 4. This structure is pivotal to its reactivity, with the nitroso and hydroxyl groups enabling its use in both organic synthesis and metal chelation.

It is typically synthesized via the electrophilic nitrosation of o-cresol using nitrous acid, which is generated in situ from sodium nitrite and a mineral acid under cold conditions. This reaction is

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highly regioselective, favoring substitution at the para-position relative to the powerful activating hydroxyl group.

Experimental Protocol: Synthesis of 2-Methyl-4-nitrosophenol

This protocol outlines the laboratory-scale synthesis from o-cresol.

- Dissolution: In a large flask, dissolve 54 g of o-cresol and 34.5 g of sodium nitrite in 4 liters of ice-water.
- Acidification: Prepare a solution of 18.5 ml of concentrated sulfuric acid in 500 ml of water. Add this acid solution dropwise to the cresol-nitrite mixture over a period of 30-60 minutes.
    - Expertise & Experience:The slow, dropwise addition of acid while maintaining a low temperature (5-10°C) is critical. This ensures the controlled generation of nitrous acid (HNO_2) and prevents its decomposition. A rapid temperature increase would lead to the formation of nitrogen oxides and undesirable side reactions, reducing yield and purity.
- Reaction & Precipitation: Continue stirring in the cold for 2 hours after the acid addition is complete to ensure the reaction goes to completion. The brown solid product will precipitate.
- Initial Purification: Filter the crude brown solid. It can be further purified by dissolving it in a 10% sodium carbonate solution and treating with activated carbon to remove tarry impurities.
- Isolation: Filter the purified solution into an excess of dilute sulfuric acid. This re-protonates the phenoxide, causing the **2-methyl-4-nitrosophenol** to precipitate as orange-brown scales. The typical yield is 40-45 g.

Application in Organic Synthesis: A Regioselective Route to 2-Methyl-4-nitrophenol

The most prominent and well-documented application of **2-Methyl-4-nitrosophenol** is as a stable intermediate for the synthesis of 2-Methyl-4-nitrophenol (4-nitro-o-cresol). This two-step pathway (nitrosation followed by oxidation) offers a significant advantage over the direct nitration of o-cresol.

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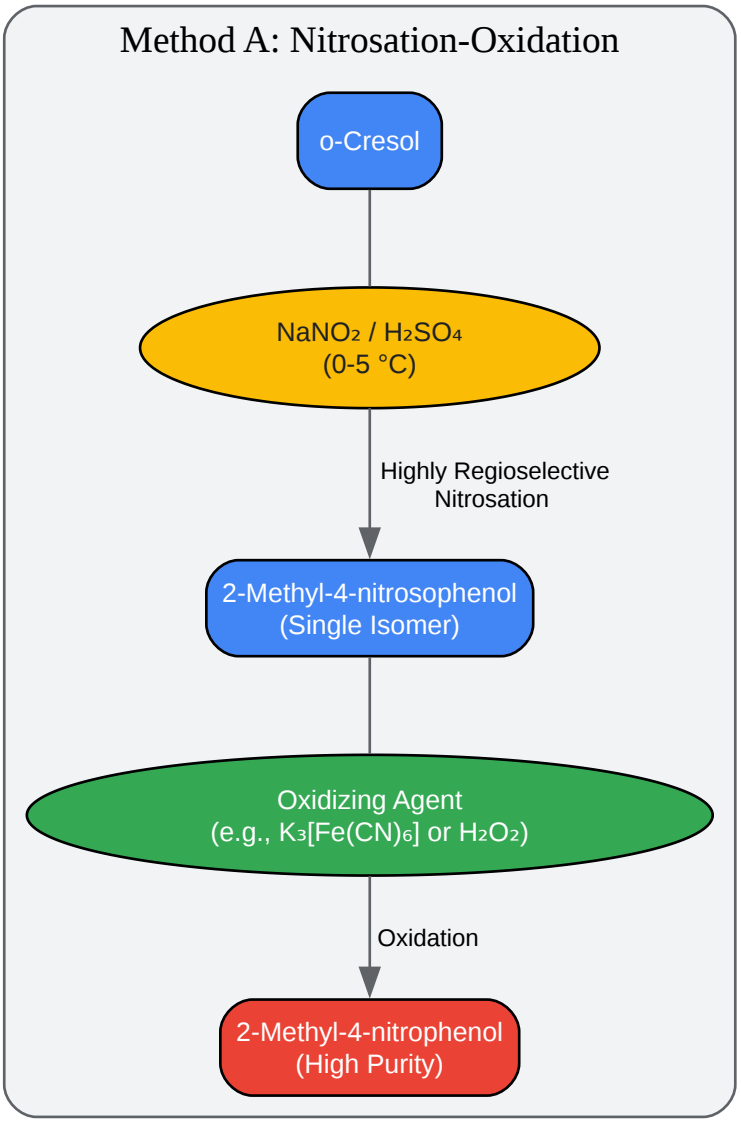
Method A: The Nitrosation-Oxidation Pathway

This method leverages the high regioselectivity of the initial nitrosation step to produce a single, pure isomer of the final nitrophenol product.



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Workflow for the regioselective synthesis of 2-Methyl-4-nitrophenol.

Experimental Protocol: Oxidation of 2-Methyl-4-nitrosophenol

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- Dissolution: Dissolve 15 g of **2-methyl-4-nitrosophenol** in a solution containing 150 g of sodium hydroxide and 150 g of potassium ferricyanide in 3 liters of water.[1]
    - Trustworthiness:The large excess of the oxidizing agent, potassium ferricyanide, is a self-validating system component, ensuring the reaction is driven to completion and that unreacted starting material is minimized.[1]
- Reaction: Allow the solution to stand at room temperature for two days.[1]
- Workup: Acidify the solution with sulfuric acid and perform several extractions with ether.
- Purification: Treat the combined ethereal layers with a 5% sodium hydroxide solution to convert the product into its sodium salt, separating it from non-acidic impurities.
- Isolation: Evaporate the ether. Cool the remaining aqueous solution and acidify it with sulfuric acid to precipitate the final product, 2-methyl-4-nitrophenol, as faintly yellow needles. The yield is approximately 15 g.[1]

Method B (Alternative): Direct Nitration of o-Cresol

The alternative is a one-step direct electrophilic nitration of o-cresol, typically using a mixture of nitric and sulfuric acids.

- Expertise & Experience:While seemingly more direct, this method suffers from significant drawbacks. The hydroxyl (-OH) and methyl (-CH_3) groups are both ortho-, para-directing activators. The powerful -OH group directs the incoming nitro group to both the para-position (C4) and the ortho-position (C6), leading to a mixture of 2-methyl-4-nitrophenol and 2-methyl-6-nitrophenol that is often difficult to separate.[2] Furthermore, the strong oxidizing nature of nitric acid can degrade the sensitive phenol ring, leading to the formation of tarry by-products and reducing the overall yield.[2]

Comparative Analysis: Synthesis of 2-Methyl-4-nitrophenol

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Performance Metric	Method A: Nitrosation-Oxidation	Method B: Direct Nitration	Justification
Regioselectivity	Excellent (Exclusively 4-nitro isomer)	Poor (Mixture of 4-nitro and 6-nitro isomers)	Nitrosation is highly selective for the para position, preventing the formation of the 6-nitro isomer.[2]
Product Purity	High	Low to Moderate	Avoids isomeric and degradation by-products, simplifying purification.
Yield	Good to High	Variable, often low	Direct nitration suffers from product loss due to oxidation and tar formation.[2]
Process Complexity	Two distinct steps	Single step	The trade-off for higher purity and selectivity is a longer, multi-step process.
Safety/Handling	Milder initial reaction conditions	Requires handling of potent nitrating mixtures	The nitrosation-oxidation route avoids the aggressive conditions of mixed acids, though oxidizing agents must still be handled with care.

Application in Analytical Chemistry: A Chromogenic Reagent for Metal Ion Detection

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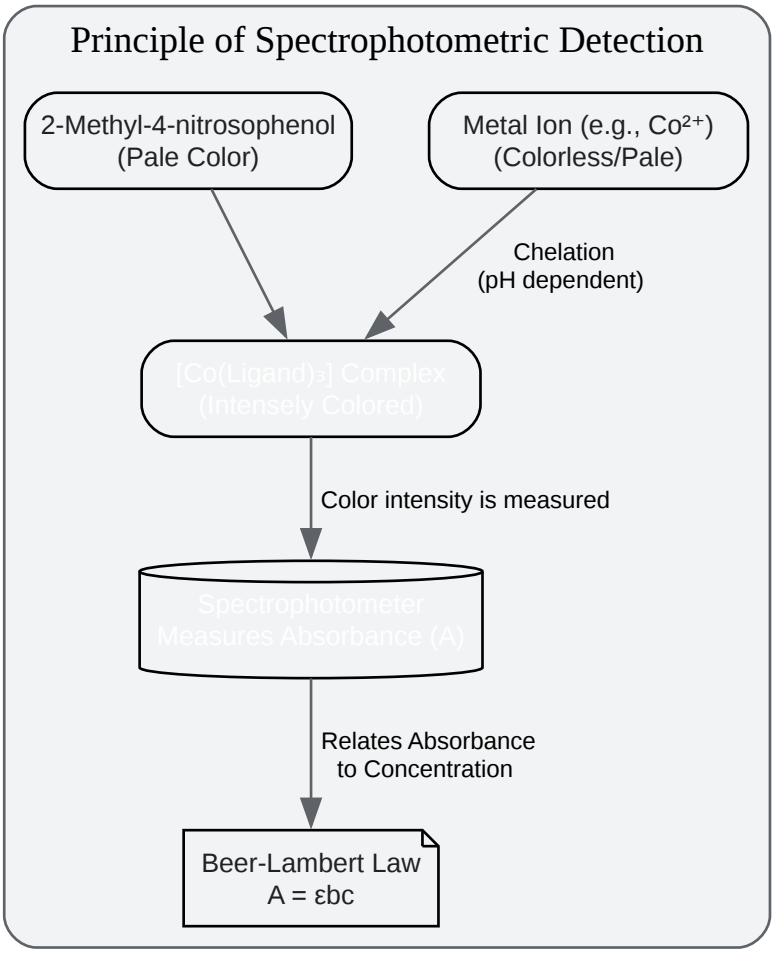
Nitrosophenol compounds are well-established ligands in coordination chemistry, widely used for the spectrophotometric determination of transition metal ions, most notably cobalt. **2-Methyl-4-nitrosophenol**, through tautomerization to its quinone oxime form, can act as a bidentate chelating agent, forming stable, intensely colored complexes with metal ions.



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Chelation and the principle of colorimetric metal ion detection.

While specific performance data for **2-Methyl-4-nitrosophenol** is not widely published, its efficacy can be benchmarked against other well-characterized reagents used for the spectrophotometric determination of Cobalt(II).

Comparative Performance of Reagents for Cobalt(II) Detection

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Reagent	Optimal pH	λmax (nm)	Molar Absorptivity (ε) (L mol⁻¹ cm⁻¹)	Limit of Detection (LOD)	Reference
2-Methyl-4-nitrosophenol	Hypothesized: Mildly Acidic/Neutral	Data Not Available	Data Not Available	Data Not Available	-
Nitroso-R salt	5.5	~425-500	~3.4 x 10^4	0.0788 mg/L	[3]
2,6-Dithiol-4-methylphenol	4.1 - 5.6	540	(2.56-3.15) x 10^4	0.05-3.2 µg/mL (Range)	[4]
5-Br-PADAP	7.0	640	Not Stated	2.7 ng/mL	[5]
MPAI	9.0	Not Stated	0.27 x 10^4	2.08 µg/mL	[6]

This table illustrates that alternative reagents offer high sensitivity for Co(II) detection. **2-Methyl-4-nitrosophenol** would be expected to perform similarly to Nitroso-R salt, though empirical validation is required.

General Experimental Protocol: Spectrophotometric Determination of Co(II)

The following is a representative workflow for determining Co(II) concentration using a nitrosophenol-type reagent. This protocol would require optimization for **2-Methyl-4-nitrosophenol**.

- Standard Preparation: Prepare a stock solution of Co(II) (e.g., from $CoSO_4 \cdot 7H_2O$) and a series of calibration standards through serial dilution.
- Reagent Preparation: Prepare a solution of the chromogenic reagent (**2-Methyl-4-nitrosophenol**) in a suitable solvent (e.g., ethanol or water).
- Complex Formation: To a fixed volume of each standard (and the unknown sample), add a pH buffer solution (e.g., acetate buffer to maintain pH ~5-6) and an excess of the reagent

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solution.

- Expertise & Experience:Using a significant excess of the ligand ensures that the formation of the colored complex is the limiting factor, directly proportional to the Co(II) concentration, which is a core assumption of the Beer-Lambert law.

- Incubation: Allow the solutions to stand for a set time (e.g., 10-15 minutes) to ensure complete color development.

- Measurement: Using a spectrophotometer, measure the absorbance of each solution at the wavelength of maximum absorbance (λmax) against a reagent blank.

- Quantification: Plot a calibration curve of absorbance versus Co(II) concentration for the standards. Determine the concentration of the unknown sample by interpolating its absorbance on the curve.

Conclusion

2-Methyl-4-nitrosophenol demonstrates clear and significant value in two distinct fields of chemistry.

- In Organic Synthesis, its primary application is as a critical intermediate. The nitrosation-oxidation pathway provides an elegant and superior solution to the challenge of regioselectivity in the synthesis of 2-Methyl-4-nitrophenol, consistently delivering a purer product in higher yield compared to direct nitration methods. For applications demanding high isomeric purity, this two-step route is the authoritative choice.

- In Analytical Chemistry, while not as extensively documented as other reagents, it possesses the fundamental structural features of a highly effective chromogenic agent for transition metals. Based on the principles of coordination chemistry and comparison with analogous compounds, **2-Methyl-4-nitrosophenol** holds clear potential for the sensitive and selective spectrophotometric determination of ions like Cobalt(II), warranting further investigation and validation by the scientific community.

This guide underscores the utility of **2-Methyl-4-nitrosophenol** as a versatile chemical tool, highlighting its proven performance in synthesis and its promising potential in analytical applications.

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